

# Application of Isopropyl Salicylate in Fragrance Formulation: A Detailed Guide

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## Compound of Interest

Compound Name: *Isopropyl salicylate*

Cat. No.: *B150150*

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## Introduction

**Isopropyl salicylate** is an ester formed from the condensation of salicylic acid and isopropyl alcohol.[1][2] It is a versatile fragrance ingredient valued for its unique aromatic profile, which is described as sweet, herbal, green, fruity, and floral.[3][4][5] This document provides detailed application notes and protocols for the use of **isopropyl salicylate** in fragrance formulations, intended for researchers, scientists, and professionals in drug development who may be exploring its potential in various scented products. **Isopropyl salicylate** is utilized for its green, clover-like scent in perfumes and other scented cosmetic products such as lotions and creams.

[1]

## Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **isopropyl salicylate** is crucial for its effective application in fragrance formulations.

Property	Value	Reference
CAS Number	607-85-2	[3]
Molecular Formula	C10H12O3	[3]
Molecular Weight	180.2 g/mol	[3]
Appearance	Colorless clear liquid	[2][6]
Odor Profile	Sweet, Herbal, Green, Fruity, Floral, Vegetal, Spinach, Limey	[3][4][5]
Boiling Point	237.00 to 238.00 °C @ 760.00 mm Hg	[6][7]
Vapor Pressure	0.0328 hPa @ 20°C; 0.0521 hPa @ 25°C	[3]
Flash Point	205.00 °F (96.11 °C) TCC	[6][7]
Solubility	Soluble in alcohol and oils; Sparingly soluble in water (209.1 mg/L @ 25 °C est.)	[2][6][7][8]
logP (o/w)	3.386 (est)	[6]

## Olfactory Profile and Application in Fragrance Formulation

**Isopropyl salicylate** possesses a complex and multifaceted odor profile, making it a valuable component in various fragrance types. Its primary characteristics are green, herbal, and sweet, with floral and fruity undertones.[3] This profile allows it to be used as a modifier and blender in floral, green, and chypre compositions. It can impart a natural, fresh, and slightly medicinal character to a fragrance.

### Key Olfactory Notes:

- Top Notes: Green, Limey[4][5]
- Heart Notes: Floral, Herbal, Clover[1][4][5][7]

- Base Notes: Sweet, Balsamic undertones[3][9]

## Experimental Protocols

### Protocol 1: Preparation of a Simple Floral-Green Fragrance Accord

Objective: To create a basic floral-green fragrance accord demonstrating the blending properties of **isopropyl salicylate**.

Materials:

- **Isopropyl salicylate**
- Phenethyl alcohol (rose, floral)
- Linalool (floral, citrus)
- Hexyl cinnamal (floral, jasmine)
- Galbanum essential oil (green, bitter)
- Ethanol (perfumer's grade)
- Glass beakers
- Pipettes or digital micropipettes
- Vials for storage

Procedure:

- Prepare stock solutions of each ingredient in ethanol at a concentration of 10% (w/w).
- In a clean glass beaker, combine the stock solutions in the following proportions (parts by weight):
  - Phenethyl alcohol: 40 parts

- Linalool: 20 parts
- Hexyl cinnamal: 15 parts
- **Isopropyl salicylate**: 15 parts
- Galbanum essential oil: 10 parts
- Mix the blend thoroughly by gentle swirling.
- Transfer the accord to a labeled glass vial and allow it to mature for at least 48 hours before evaluation.
- For evaluation, dip a fragrance strip into the accord and allow the alcohol to evaporate for a few seconds before smelling.

## Protocol 2: Stability Testing of a Fragrance Formulation Containing Isopropyl Salicylate

Objective: To assess the stability of a fragrance formulation containing **isopropyl salicylate** under accelerated aging conditions.

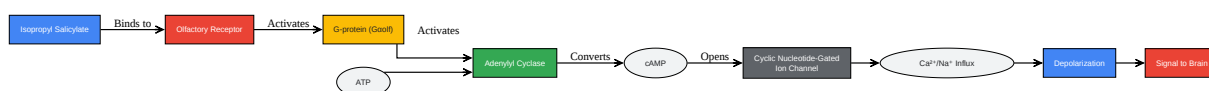
Materials:

- Fragrance formulation containing **isopropyl salicylate**
- Control fragrance formulation (without **isopropyl salicylate**)
- Oven capable of maintaining a constant temperature of 45°C
- pH meter
- Viscometer
- Gas Chromatography-Mass Spectrometry (GC-MS) equipment
- Sealed, airtight containers

Procedure:

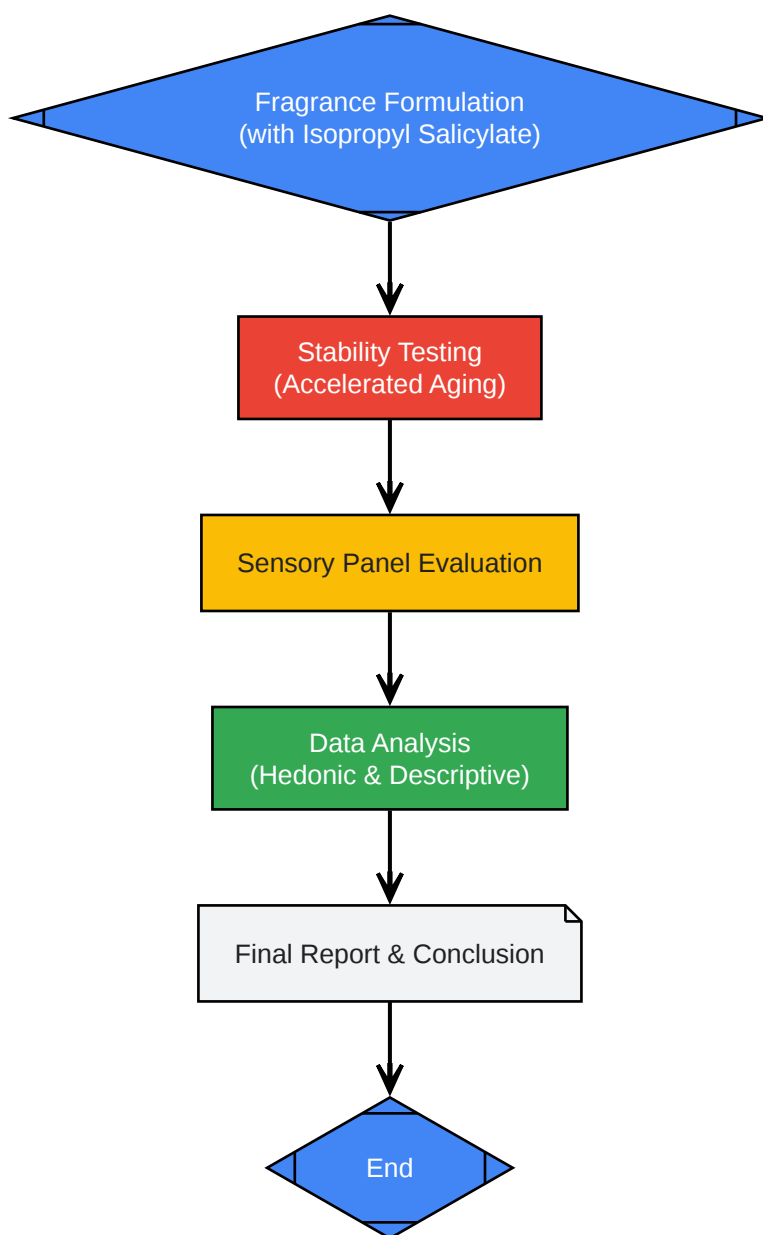
- Place aliquots of both the test and control fragrance formulations into separate, sealed, airtight containers.
- Store one set of samples at room temperature (25°C) and another set in the oven at 45°C. [\[10\]](#)
- At specified time intervals (e.g., 0, 1, 2, 4, and 8 weeks), remove a sample from each storage condition.
- Allow the samples to equilibrate to room temperature.
- Evaluate the following parameters for each sample:[\[10\]](#)
  - Organoleptic properties: Color, odor, and general appearance.
  - Physicochemical properties: pH and viscosity.
  - Chemical stability: Analyze the concentration of **isopropyl salicylate** and other key fragrance components using GC-MS to detect any degradation.
- Compare the results of the samples stored at 45°C to those stored at room temperature to assess the impact of accelerated aging.

## Signaling Pathway and Experimental Workflow Diagrams



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Caption: Olfactory signaling pathway of an odorant molecule.



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Caption: Experimental workflow for fragrance evaluation.

## Safety and Regulatory Information

**Isopropyl salicylate** is generally considered safe for use in cosmetic products when handled properly.<sup>[1]</sup> However, as with all fragrance ingredients, it is important to adhere to recommended usage levels and to conduct appropriate safety assessments for the final product. The Cosmetic Ingredient Review (CIR) Expert Panel has concluded that salicylic acid

and its salicylate ingredients are safe in cosmetics in the present practices of use and concentration when formulated to be non-irritating and non-sensitizing.[11] It is also noted that some salicylates, like methyl salicylate, can be toxic if ingested in high concentrations.[12] While **isopropyl salicylate** is distinct from methyl salicylate, care should always be taken when handling concentrated fragrance materials. It is important to note that isopropylbenzyl salicylate is listed as a UV absorber, which protects cosmetic products from damage by UV light.[13]

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